

Application Notes and Protocols: Immunohistochemical Staining with JUN-1111

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Compound of Interest

Compound Name: JUN-1111

Cat. No.: B1673162

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Introduction

JUN-1111 is a hypothetical antibody designed for the specific detection of the c-Jun proto-oncogene protein. c-Jun is a critical component of the activator protein-1 (AP-1) transcription factor complex and plays a central role in a variety of cellular processes, including proliferation, apoptosis, survival, and tumorigenesis.[1] The activity of c-Jun is primarily regulated by the c-Jun N-terminal kinase (JNK) signaling pathway, which is activated in response to cellular stress, such as UV irradiation.[2] This document provides detailed protocols for the use of **JUN-1111** in immunohistochemistry (IHC) applications on both paraffin-embedded and frozen tissue sections, as well as an overview of the c-Jun signaling pathway.

Data Presentation

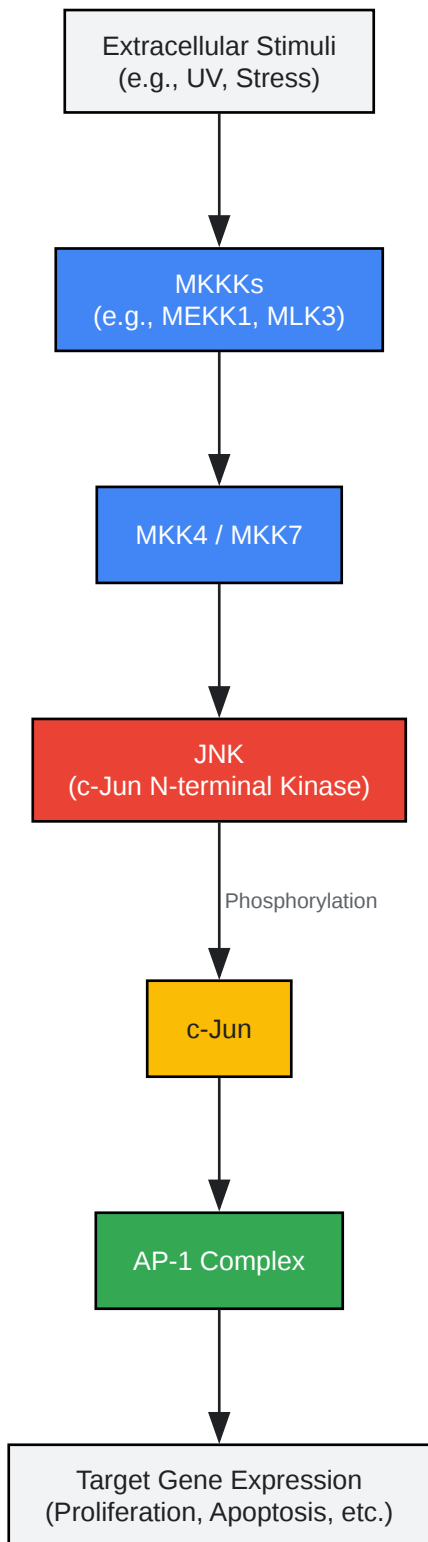
Optimal antibody concentrations and incubation times should be determined empirically by the end-user. The following table provides a recommended starting point for the optimization of **JUN-1111**.

Parameter	Recommendation for Paraffin Sections	Recommendation for Frozen Sections
Primary Antibody Dilution	1:100 - 1:500	1:200 - 1:1000
Incubation Time	1-2 hours at room temperature or overnight at 4°C	1 hour at room temperature or overnight at 4°C
Antigen Retrieval	Heat-Induced Epitope Retrieval (HIER) with 10 mM Sodium Citrate Buffer (pH 6.0) is recommended.[3]	Not typically required, but may improve signal in some tissues.
Positive Control	Tissue known to express c-Jun (e.g., various cancer tissues)	Tissue known to express c-Jun
Negative Control	Omission of the primary antibody or use of an isotype control antibody.[4]	Omission of the primary antibody or use of an isotype control antibody.[4]

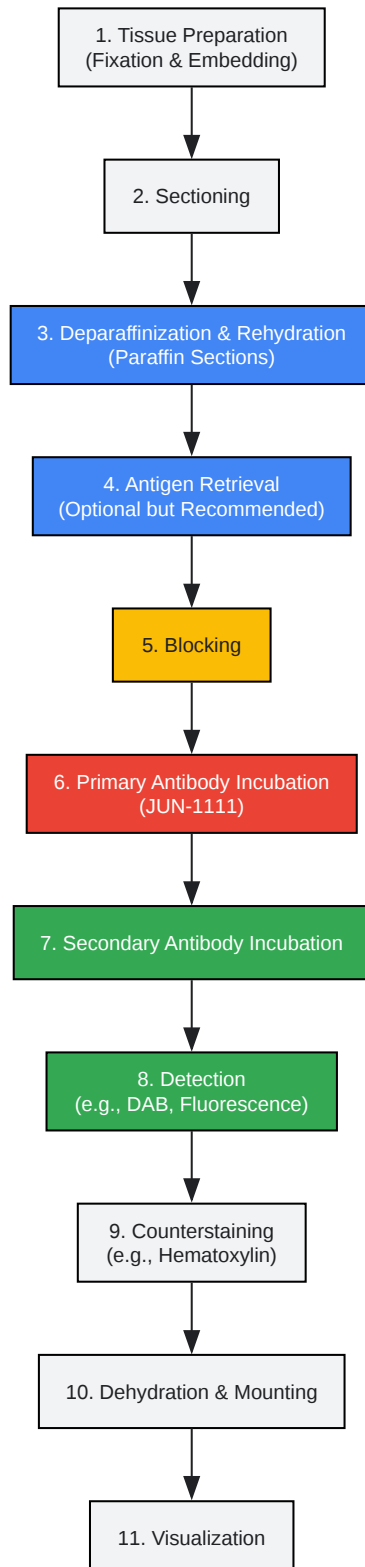
Signaling Pathway

The JNK signaling pathway is a key regulator of c-Jun activity. Extracellular stimuli and cellular stress activate a cascade of kinases, ultimately leading to the phosphorylation and activation of c-Jun. This activation enhances the transcriptional control of AP-1 target genes.[2]

JNK/c-Jun Signaling Pathway



General Immunohistochemistry Workflow



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References

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- 2. The c-Jun Kinase/Stress-activated Pathway: Regulation, Function and Role in Human Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Immunohistochemistry(IHC) Protocol [immunohistochemistry.us]
- 4. Immunohistochemistry (or IHC) Protocol for frozen sections [protocols.io]
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